

Technical Support Center: m-Xylenediamine

Safe Handling and Storage

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Compound of Interest

Compound Name: *m*-Xylenediamine

Cat. No.: B075579

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This guide provides comprehensive safety protocols, troubleshooting advice, and frequently asked questions for the safe handling and storage of **m-Xylenediamine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Summary of Physical and Chemical Properties

| Property | Value |
|----------------------|--|
| Appearance | Colorless to light yellow liquid[1][2][3][4] |
| Odor | Slight ammoniacal, amine-like[1][2][4] |
| Melting Point | 14 °C (58 °F)[2][3][4][5] |
| Boiling Point | 247 °C (477 °F)[2][3][4][5] |
| Flash Point | 112 - 134 °C (233.6 - 273.2 °F)[1][6] |
| Vapor Pressure | 0.03 mmHg at 25 °C (77 °F)[2][3][4][5] |
| Density | 1.032 g/cm ³ at 20 °C[4][5][6] |
| Solubility in Water | Miscible[3][4][5] |
| Solidification Point | 14°C[7] |

Experimental Protocols

Standard Handling Protocol

- Engineering Controls: Always handle **m-Xylenediamine** in a well-ventilated area.[8][9] Use of a chemical fume hood is required.[1] Ensure that an eyewash station and safety shower are readily accessible.[1][8]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[1][9]
 - Hand Protection: Wear appropriate chemical-resistant gloves.
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[1][8]
 - Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[1][9]
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.[1]
 - Do not breathe mist, vapors, or spray.[1][10]
 - Do not eat, drink, or smoke in the handling area.[8][10]
 - Use non-sparking tools to prevent ignition.[10]
 - Wash hands thoroughly after handling.[8][10]

Storage Protocol

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.[1]
 - Keep containers tightly closed to prevent moisture absorption and contamination.[1][6]
 - Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and chloroformates.[1][10]

- For long-term storage, it is recommended to store **m-Xylylenediamine** in a solidified state at a temperature between -20°C and 13°C (1°C below its solidification point).[7]
- Container Requirements:
 - Use original, tightly sealed containers.
 - Store in a designated corrosives area.[1]

Troubleshooting and FAQs

Q1: I've noticed the **m-Xylylenediamine** has turned a yellow color. Is it still usable?

A1: A slight yellow color is common and does not necessarily indicate a loss of purity. However, a significant change in color could be a sign of degradation or contamination. It is recommended to verify the purity of the material using appropriate analytical techniques before proceeding with your experiment.

Q2: What should I do in case of a small spill of **m-Xylylenediamine**?

A2: For a small spill, take the following steps:

- Evacuate personnel from the immediate area and ensure adequate ventilation.[8]
- Eliminate all ignition sources.[8]
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert absorbent material such as sand, dry lime, or soda ash.[8][10]
- Collect the absorbed material into a suitable, closed container for disposal.[8][10]
- Clean the spill area thoroughly with soap and water.[8]
- Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[8]

Q3: What are the first aid measures in case of exposure?

A3:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1][6]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[6][8][10] Seek immediate medical attention. [8][10]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][10] If the person is conscious, rinse their mouth with water.[10] Seek immediate medical attention.[1][6][10]

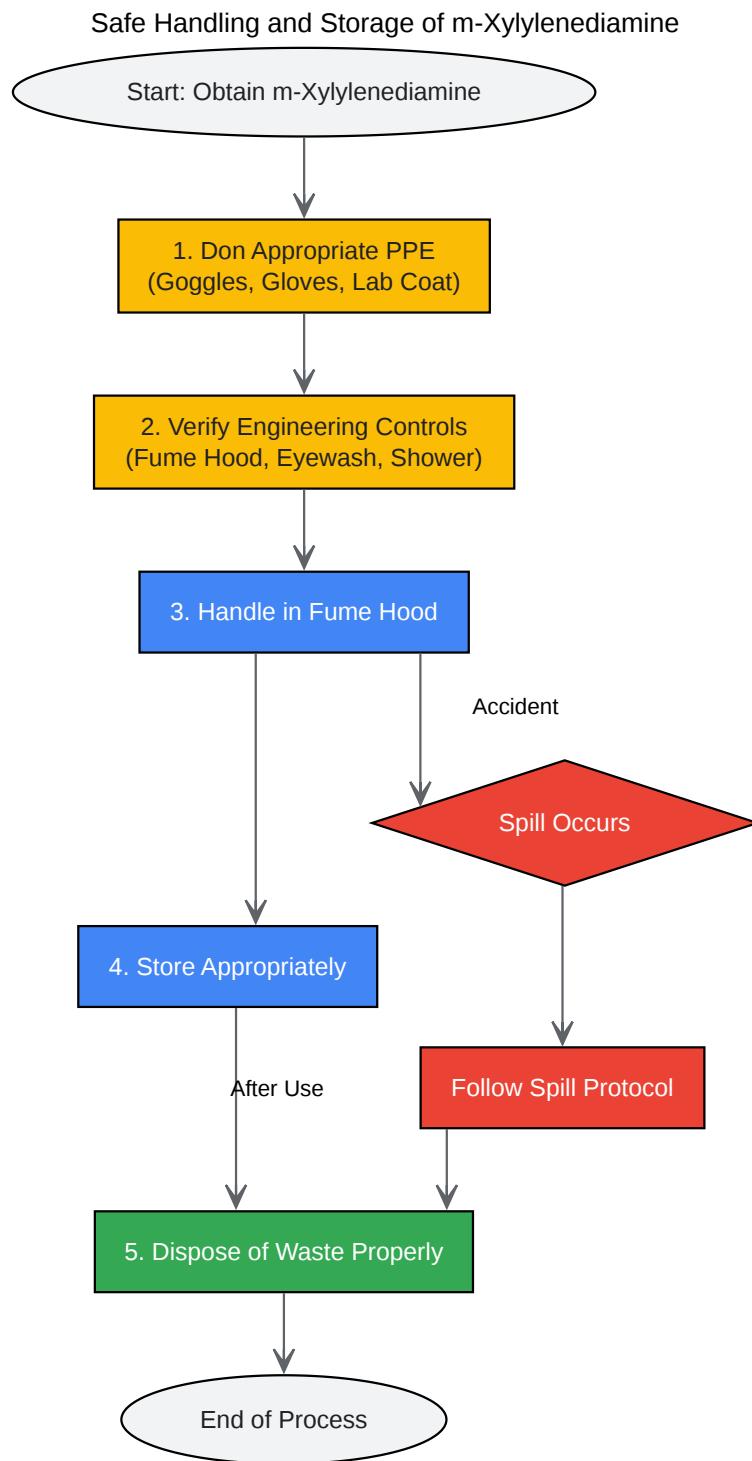
Q4: Can I store **m-Xylylenediamine** in a standard laboratory refrigerator?

A4: Yes, a standard laboratory refrigerator is suitable for storing **m-Xylylenediamine** as it helps to keep it cool. However, ensure the container is tightly sealed to prevent the absorption of moisture and contamination. For long-term storage, maintaining a temperature between -20°C and 13°C is recommended to keep it in a solidified state, which can help preserve its quality.[7]

Q5: What are the primary hazards associated with **m-Xylylenediamine**?

A5: **m-Xylylenediamine** is a corrosive substance that can cause severe skin burns and eye damage.[1][6] It is also harmful if swallowed or inhaled and can cause an allergic skin reaction. [1][6] It is toxic to aquatic life with long-lasting effects.

Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **m-Xylenediamine**.

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